Fumaric Acid Monoethyl-d5 Ester: Safe Handling & Disposal Guide[1]

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Compound of Interest	
Compound Name:	*Fumaric Acid Monoethyl-d5 Ester*
CAS No.:	*1266398-64-4*
Cat. No.:	*B1147498*

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Executive Summary

Fumaric Acid Monoethyl-d5 Ester (FAME-d5) is a stable isotope-labeled derivative primarily used as an internal standard in mass spectrometry (LC-MS/GC-MS) for quantifying fumarates.[1] While chemically similar to its non-labeled counterpart (Monoethyl Fumarate), its high economic value and specific use-cases in metabolic tracking require a disposal protocol that balances regulatory compliance with inventory integrity.[1]

Immediate Action Directive: Treat FAME-d5 as a Hazardous Organic Waste. Do not dispose of down the drain. Segregate from strong oxidizers and bases.[1][2][3]

Part 1: Chemical Profile & Hazard Identification[1]

To ensure safe disposal, we must first understand the physicochemical stability of the compound. The deuterium labeling (

) increases the molecular weight but does not fundamentally alter the toxicological profile compared to the non-labeled parent.[1]

Chemical Safety Data Table

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Property	Specification	Operational Implication
CAS (Unlabeled)	2459-05-4	Use this CAS for general safety data lookup (SDS).[1]
Physical State	Solid (Crystalline powder)	Dust inhalation risk; requires N95/P100 or fume hood.[1]
Solubility	Soluble in Methanol, DMSO	Waste will likely be generated as organic solvent mixtures.[1]
Acidity	Weak Acid (pKa ~3.0 - 4.[1]5)	Do not mix with cyanide or sulfide waste (risk of HCN/H2S gas).[1]
Stability	Hydrolyzes in basic conditions	Avoid mixing with high pH waste streams (e.g., NaOH cleaning solutions).[1]
Isotope Note	Stable Isotope (Deuterium)	Not Radioactive. No decay handling required.[1]

Expert Insight:

> *“While FAME-d5 is not P-listed (acutely toxic), it is a structural analog to Dimethyl Fumarate (a known skin sensitizer).[1] Therefore, we adopt a 'precautionary principle' approach: handle all solid waste as if it were a sensitizer to prevent downstream exposure to waste handling personnel.”*

Part 2: Waste Segregation & Classification[1][4]

Proper segregation is the single most critical step in laboratory waste management.[1] Mixing incompatible streams is the leading cause of waste container over-pressurization.

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1. The Compatibility Matrix

- Compatible: Methanol, Acetonitrile, Water (neutral/acidic), DMSO.[1]
- INCOMPATIBLE (Do Not Mix):
  - Strong Bases: (e.g., Sodium Hydroxide)

    Causes rapid hydrolysis and heat generation.[1]
  - Strong Oxidizers: (e.g., Nitric Acid, Peroxides)

    Fire/Explosion hazard.[1]
  - Halogenated Waste: While chemically compatible, mixing FAME-d5 (non-halogenated) with Chloroform/DCM increases disposal costs significantly.[1] Keep separate if possible.

2. RCRA Classification (USA Context)

Under the Resource Conservation and Recovery Act (RCRA), FAME-d5 waste is typically classified as follows:

- Unused Solid Substance: Not specifically listed (U or P list). However, if discarded, it is often coded as D001 (Ignitable) if it burns vigorously, or simply regulated as "Non-RCRA Regulated Hazardous Waste" depending on state rules.[1]
- In Solvent (Methanol/Acetonitrile):D001 (Ignitable) and F003 (Spent non-halogenated solvents).[1]

Part 3: Step-by-Step Disposal Protocols

Scenario A: Disposal of Expired/Unused Solid Standard

Use this workflow when a vial of FAME-d5 has degraded or is no longer needed.[1]

- Inventory De-accession: Mark the container as "Defunct" in your LIMS/Inventory system to prevent re-ordering errors.[1]
- Primary Containment: Keep the substance in its original glass vial. Ensure the cap is tight.[1]

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- Secondary Containment: Place the vial inside a clear, sealable plastic bag (Ziploc type). This contains any potential breakage.[1]
- Labeling: Apply a hazardous waste label.
  - Text: "Solid Waste: Fumaric Acid Monoethyl Ester (Deuterated)."[1]
  - Hazard Checkbox: Irritant.[1][2][3]
- Accumulation: Place in the Solid Organic Waste drum (usually a wide-mouth fiber or poly drum).

Scenario B: Disposal of Liquid Waste (HPLC Effluent/Stock Solutions)

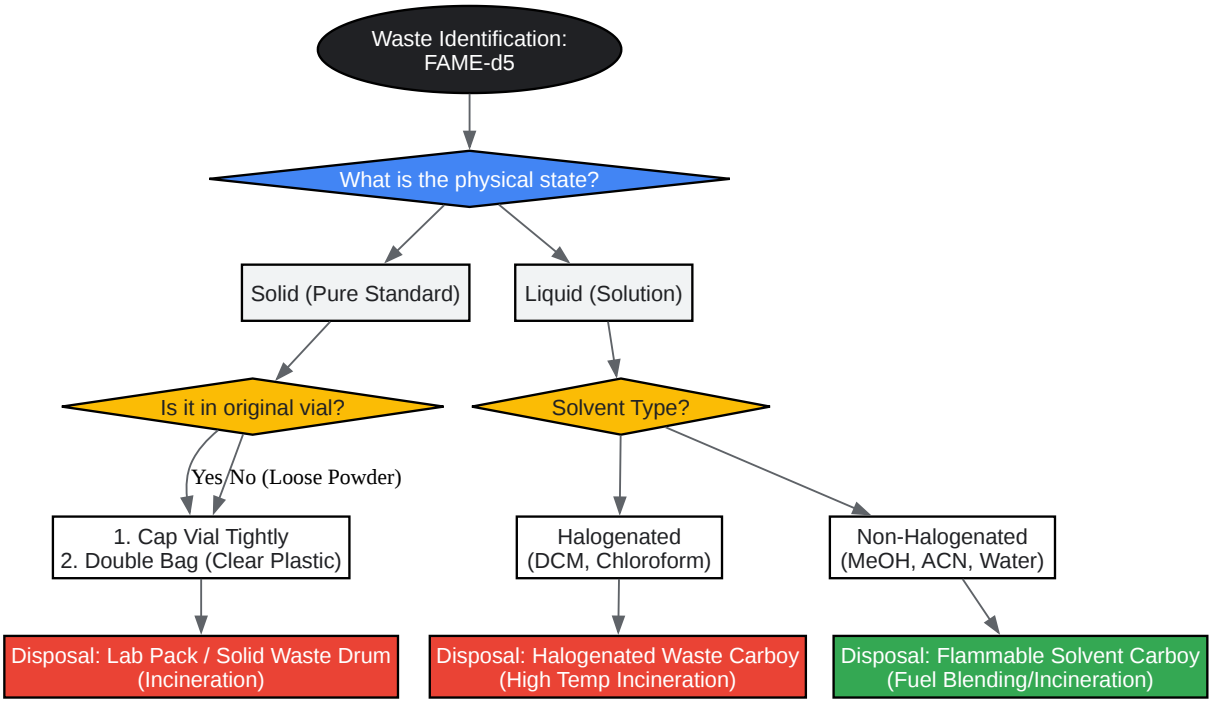
Use this workflow for LC-MS waste streams containing FAME-d5.

- Collection: Direct HPLC effluent into a dedicated "Organic Solvent Waste" carboy.
- pH Verification: Ensure the carboy pH is < 7. If the mobile phase contained basic buffers (rare for fumarate analysis), neutralize before long-term storage to prevent ester hydrolysis.[1]
- Labeling:
  - Constituents: Methanol (or Acetonitrile) > 90%, Water < 10%, Trace Fumaric Acid Monoethyl Ester.[1]
  - Hazards: Flammable, Irritant.[1]
- Disposal: Cap tightly. Transport to the central waste accumulation area for incineration.

Part 4: Visualizing the Workflow

The following diagram illustrates the decision logic for disposing of FAME-d5 in various laboratory states.

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Figure 1: Decision Matrix for **Fumaric Acid Monoethyl-d5 Ester** Waste Streams. Note that segregating halogenated solvents saves significant disposal costs.

Part 5: Scientific Rationale for Incineration[1]

Why do we mandate incineration?

- Deuterium Fate: Upon high-temperature incineration (

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), FAME-d5 oxidizes completely.[1] The deuterium content forms heavy water vapor (

). In the trace quantities found in analytical standards (milligrams), this release is toxicologically negligible and environmentally safe [1].

- Ester Destruction: Incineration ensures the complete breakdown of the ester bond, preventing any potential accumulation of fumarates in the water table, which could theoretically alter local bacterial metabolism if released in bulk [2].

References

- U.S. Environmental Protection Agency (EPA). (2023).[1] RCRA Waste Classification Guidelines.[1][4] Retrieved from [Link]

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